

An In-Depth Technical Guide to 2',5'-Dichloro-2-hydroxybenzophenone

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Compound of Interest

Compound Name:	2',5'-Dichloro-2-hydroxybenzophenone
CAS No.:	61785-35-1
Cat. No.:	B1597899

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This guide provides a comprehensive technical overview of 2',5'-Dichloro-2-hydroxybenzophenone, a halogenated aromatic ketone of significant interest to researchers and professionals in drug development and organic synthesis. This document delves into its chemical identity, synthetic pathways, analytical characterization, and potential applications, offering field-proven insights into its utility.

Core Molecular Attributes

2',5'-Dichloro-2-hydroxybenzophenone is a polysubstituted benzophenone derivative. Its core structure consists of a benzoyl group attached to a dichlorinated phenol. The precise positioning of the chloro and hydroxyl groups on the phenyl rings dictates its chemical reactivity and potential biological activity.

Identifier	Value	Source
Molecular Formula	C ₁₃ H ₈ Cl ₂ O ₂	[1]
Molecular Weight	267.11 g/mol	[1]
CAS Number	61785-35-1	[1][2]
Canonical SMILES	<chem>C1=CC=C(C(=C1)C(=O)C2=C(C=CC(=C2)Cl)O)Cl</chem>	[3]
InChIKey	OSXVZDOVYCTYCW-UHFFFAOYSA-N	[2][3]

Synthesis and Mechanistic Insights

The synthesis of 2',5'-Dichloro-2-hydroxybenzophenone can be approached through several strategic pathways. The selection of a particular method is often dictated by the availability of starting materials, desired yield, and isomeric purity. Two plausible and industrially relevant synthetic strategies are the Friedel-Crafts acylation followed by hydroxylation, and the Fries rearrangement.

Strategy 1: Friedel-Crafts Acylation Route

A common and robust method for constructing the benzophenone scaffold is the Friedel-Crafts acylation.[4] This electrophilic aromatic substitution reaction typically involves the reaction of an aromatic compound with an acyl halide or anhydride in the presence of a Lewis acid catalyst.

Conceptual Workflow:

The synthesis of 2',5'-Dichloro-2-hydroxybenzophenone via this route would likely proceed in two key stages:

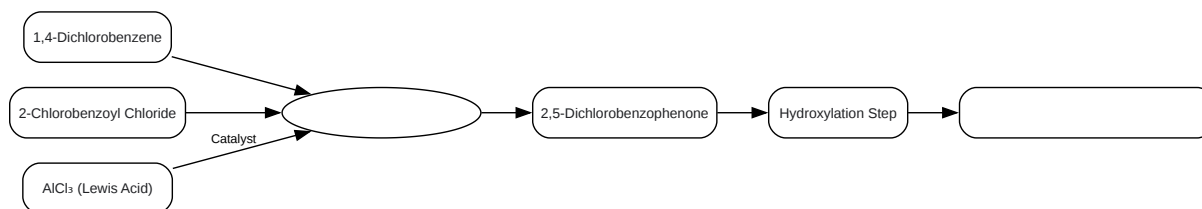
- **Formation of 2,5-Dichlorobenzophenone:** The initial step involves the Friedel-Crafts acylation of 1,4-dichlorobenzene with 2-chlorobenzoyl chloride. The use of a strong Lewis acid, such as aluminum chloride (AlCl₃), is crucial to activate the acyl chloride and facilitate the electrophilic attack on the electron-rich dichlorobenzene ring.[4] The isomeric purity of the resulting 2,5-dichlorobenzophenone is a critical consideration, and reaction conditions must be optimized to favor the desired isomer.[4]

- **Hydroxylation:** The subsequent introduction of the hydroxyl group onto the 2-position of the benzoyl moiety can be a more complex step. Direct hydroxylation of the aromatic ring can be challenging. A more controlled approach might involve the use of a starting material that already contains a protected hydroxyl group or a functional group that can be readily converted to a hydroxyl group after the Friedel-Crafts reaction.

Experimental Protocol: Synthesis of 2,5-Dichlorobenzophenone (Precursor)

This protocol is adapted from established methods for Friedel-Crafts acylation of dichlorobenzenes.^[4]

- **Reaction Setup:** To a flame-dried, three-necked round-bottom flask equipped with a magnetic stirrer, a reflux condenser, and a dropping funnel, add anhydrous aluminum chloride (1.2 eq).
- **Solvent and Reactant Addition:** Add 1,4-dichlorobenzene (1.5 eq) to the flask, followed by the slow, dropwise addition of 2-chlorobenzoyl chloride (1.0 eq) via the dropping funnel. The reaction is typically performed in an inert solvent such as dichloromethane or nitrobenzene, though the latter is less favored due to its toxicity.^[4]
- **Reaction Conditions:** The reaction mixture is stirred at room temperature and may be gently heated to drive the reaction to completion. Reaction progress can be monitored by thin-layer chromatography (TLC).
- **Work-up:** Upon completion, the reaction mixture is carefully quenched by pouring it over a mixture of crushed ice and concentrated hydrochloric acid.
- **Extraction and Purification:** The organic layer is separated, and the aqueous layer is extracted with a suitable organic solvent (e.g., dichloromethane). The combined organic extracts are washed with brine, dried over anhydrous sodium sulfate, and the solvent is removed under reduced pressure. The crude product is then purified by recrystallization or column chromatography to yield 2,5-dichlorobenzophenone.



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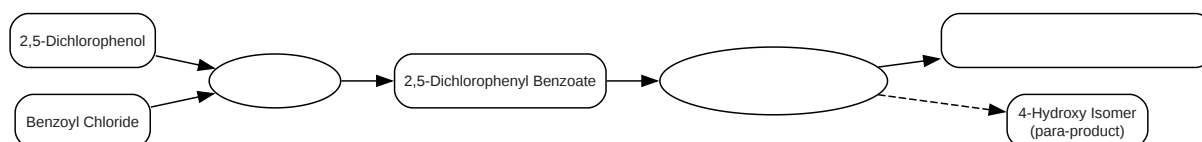
Caption: Friedel-Crafts acylation pathway to the target molecule.

Strategy 2: Fries Rearrangement

The Fries rearrangement is another powerful method for the synthesis of hydroxyaryl ketones. [5] This reaction involves the rearrangement of a phenolic ester in the presence of a Lewis acid catalyst.[5][6]

Conceptual Workflow:

- **Esterification:** The first step is the esterification of 2,5-dichlorophenol with benzoyl chloride to form 2,5-dichlorophenyl benzoate.
- **Rearrangement:** The resulting ester is then subjected to the Fries rearrangement conditions, typically heating with a Lewis acid like aluminum chloride.[5][6] This promotes the migration of the acyl group from the phenolic oxygen to the ortho and para positions of the aromatic ring. The regioselectivity of the rearrangement (ortho vs. para) can often be controlled by adjusting the reaction temperature and solvent. To obtain the desired 2-hydroxy isomer, conditions favoring ortho-acylation would be necessary.



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Caption: Fries rearrangement pathway for synthesis.

Analytical Characterization

Rigorous analytical characterization is essential to confirm the identity and purity of synthesized 2',5'-Dichloro-2-hydroxybenzophenone. A combination of spectroscopic techniques is typically employed.

Infrared (IR) Spectroscopy

The FTIR spectrum of 2',5'-Dichloro-2-hydroxybenzophenone provides valuable information about its functional groups.

Key Expected Absorptions:

- **O-H Stretch:** A broad absorption band in the region of $3200\text{--}3600\text{ cm}^{-1}$ is characteristic of the hydroxyl group, likely broadened due to intermolecular hydrogen bonding.
- **C=O Stretch:** A strong, sharp absorption band around $1630\text{--}1685\text{ cm}^{-1}$ corresponds to the stretching vibration of the benzophenone carbonyl group.
- **C-Cl Stretch:** Absorptions in the fingerprint region, typically between $600\text{--}800\text{ cm}^{-1}$, can be attributed to the carbon-chlorine bonds.
- **Aromatic C-H and C=C Stretches:** Multiple sharp bands will be observed for the aromatic C-H stretching (above 3000 cm^{-1}) and C=C ring stretching (around $1450\text{--}1600\text{ cm}^{-1}$).

An available FTIR spectrum for this compound confirms these characteristic peaks.[2]

Nuclear Magnetic Resonance (NMR) Spectroscopy

While specific experimental spectra for 2',5'-Dichloro-2-hydroxybenzophenone are not readily available in the public domain, the expected chemical shifts and splitting patterns can be predicted based on the structure and data from analogous compounds.

- ^1H NMR: The proton NMR spectrum would be expected to show a complex multiplet pattern in the aromatic region (approximately 6.8-7.8 ppm). The proton of the hydroxyl group would likely appear as a broad singlet, and its chemical shift would be dependent on the solvent and concentration.
- ^{13}C NMR: The carbon NMR spectrum would display distinct signals for each of the 13 carbon atoms in the molecule. The carbonyl carbon would be significantly downfield (typically >190 ppm). The chlorinated and hydroxylated aromatic carbons would also have characteristic chemical shifts.

Mass Spectrometry (MS)

Mass spectrometry is a critical tool for determining the molecular weight and fragmentation pattern of the compound.

- **Molecular Ion Peak:** The mass spectrum would be expected to show a prominent molecular ion peak (M^+) at m/z 266, corresponding to the monoisotopic mass of $\text{C}_{13}\text{H}_8^{35}\text{Cl}_2\text{O}_2$. The presence of two chlorine atoms would result in a characteristic isotopic pattern for the molecular ion peak, with $\text{M}+2$ and $\text{M}+4$ peaks at relative intensities determined by the natural abundance of ^{35}Cl and ^{37}Cl .
- **Fragmentation Pattern:** Common fragmentation pathways for benzophenones include cleavage at the carbonyl group, leading to the formation of benzoyl and dichlorophenyl cations.

Predicted mass-to-charge ratios for various adducts have been calculated, providing further data for identification.[\[3\]](#)

Physicochemical Properties

Understanding the physical properties of 2',5'-Dichloro-2-hydroxybenzophenone is crucial for its handling, formulation, and application.

Property	Value	Source
Physical State	White to orange to green powder/crystal	
Melting Point	106.0 to 110.0 °C	
Purity (by GC)	>98.0%	

The compound is noted to be air-sensitive and should be stored under an inert gas in a cool, dark place.

Applications and Research Interest

Benzophenone derivatives are a well-established class of compounds with diverse applications in medicinal chemistry and materials science.^[7]

Role in Drug Discovery

The benzophenone scaffold is a privileged structure in drug discovery, found in numerous natural products and synthetic compounds with a wide range of biological activities, including anticancer, anti-inflammatory, and antimicrobial properties.^[7] Hydroxybenzophenones, in particular, have been investigated for their potential as antiviral and antitumor agents.^[8]

While specific biological activities for 2',5'-Dichloro-2-hydroxybenzophenone are not extensively documented in publicly available literature, its structural features suggest it could be a valuable intermediate or lead compound for several reasons:

- **Scaffold for Further Derivatization:** The hydroxyl and chloro substituents provide reactive handles for further chemical modification, allowing for the generation of libraries of related compounds for structure-activity relationship (SAR) studies.
- **Potential for Bioactivity:** The combination of a hydroxylated phenyl ring and a dichlorinated phenyl ring may confer unique electronic and steric properties that could lead to interactions with biological targets. Halogen atoms can modulate a molecule's lipophilicity, metabolic stability, and binding affinity.

Use as a Research Chemical

2',5'-Dichloro-2-hydroxybenzophenone is commercially available as a research chemical, primarily for use in proteomics research and as a building block in organic synthesis.^[1] Its utility lies in its potential to be incorporated into larger, more complex molecules with desired biological or material properties.

Conclusion

2',5'-Dichloro-2-hydroxybenzophenone is a well-defined chemical entity with established molecular formula and weight. Its synthesis can be achieved through classical organic reactions such as Friedel-Crafts acylation and the Fries rearrangement, offering pathways for its production on a laboratory and potentially industrial scale. The analytical characterization of this compound relies on standard spectroscopic techniques. While its specific applications are still emerging, its structural relationship to a broad class of biologically active benzophenones makes it a compound of significant interest for further research and development in medicinal chemistry and related fields.

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